

Application Notes and Protocols for AP14145 Hydrochloride

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Compound of Interest

Compound Name: AP14145 hydrochloride

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For Researchers, Scientists, and Drug Development Professionals

Introduction

AP14145 hydrochloride is a potent and selective negative allosteric modulator of the small-conductance calcium-activated potassium (KCa2) channels, specifically targeting KCa2.2 (SK2) and KCa2.3 (SK3) subtypes with an IC50 of 1.1 µM[1][2]. By inhibiting these channels, AP14145 hydrochloride prolongs the atrial effective refractory period (AERP), a key electrophysiological parameter in cardiac function[1][3]. This mechanism of action makes it a valuable research tool for studying atrial fibrillation and developing novel antiarrhythmic therapies. These application notes provide detailed protocols for the preparation of AP14145 hydrochloride stock solutions and its application in key experimental models.

Physicochemical and Biological Properties

A summary of the key properties of **AP14145 hydrochloride** is presented in the table below for easy reference.



Property	Value	Reference
Molecular Weight	398.81 g/mol	[2]
Formula	C18H17F3N4O.HCI	[2]
Appearance	White to off-white solid	
Purity	≥98%	[2]
Solubility	Soluble to 100 mM in DMSO and ethanol	
Storage	Store at -20°C	[2]
Mechanism of Action	Negative allosteric modulator of KCa2.2 and KCa2.3 channels	[1][2]
IC50	1.1 µM for KCa2.2 and KCa2.3	[1]

Preparation of Stock Solutions

Accurate preparation of stock solutions is critical for obtaining reliable and reproducible experimental results.

1. High-Concentration Stock Solution (10 mM in DMSO)

This stock solution is suitable for most in vitro applications, including cell-based assays and patch-clamp electrophysiology.

- Materials:
 - AP14145 hydrochloride powder
 - Anhydrous Dimethyl Sulfoxide (DMSO)
 - Sterile microcentrifuge tubes or vials
 - Calibrated analytical balance



Vortex mixer

Protocol:

- Equilibrate the AP14145 hydrochloride vial to room temperature before opening to prevent moisture condensation.
- Weigh the desired amount of AP14145 hydrochloride powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.988 mg of AP14145 hydrochloride.
- Add the appropriate volume of anhydrous DMSO to the vial. For the example above, add 1 mL of DMSO.
- Vortex the solution thoroughly until the powder is completely dissolved. Gentle warming (e.g., in a 37°C water bath) may be used to aid dissolution if necessary.
- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C, protected from light.

2. Vehicle for In Vivo Administration

For in vivo studies in animal models, a biocompatible vehicle is required. A commonly used vehicle for AP14145 is a 1:1 mixture of saline (0.9% NaCl) and polyethylene glycol 400 (PEG400).

Materials:

- AP14145 hydrochloride powder
- Sterile Saline (0.9% NaCl)
- Polyethylene glycol 400 (PEG400)
- Sterile, endotoxin-free vials



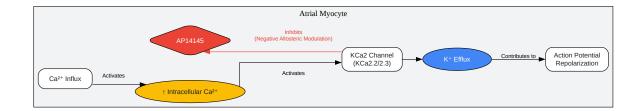
- Sterile filter (0.22 μm)
- Protocol:
 - Prepare the vehicle by mixing equal volumes of sterile saline and PEG400. For example,
 mix 5 mL of sterile saline with 5 mL of PEG400.
 - Weigh the required amount of AP14145 hydrochloride for the desired final concentration.
 - Dissolve the AP14145 hydrochloride in the prepared vehicle. Sonication may be used to facilitate dissolution.
 - Sterile-filter the final solution using a 0.22 μm syringe filter into a sterile vial.
 - This solution should be prepared fresh on the day of the experiment.

Experimental Protocols

1. Inhibition of KCa2 Channels in Atrial Myocytes using Whole-Cell Patch Clamp

This protocol outlines the procedure for measuring the inhibitory effect of AP14145 on KCa2 channel currents in isolated atrial myocytes.

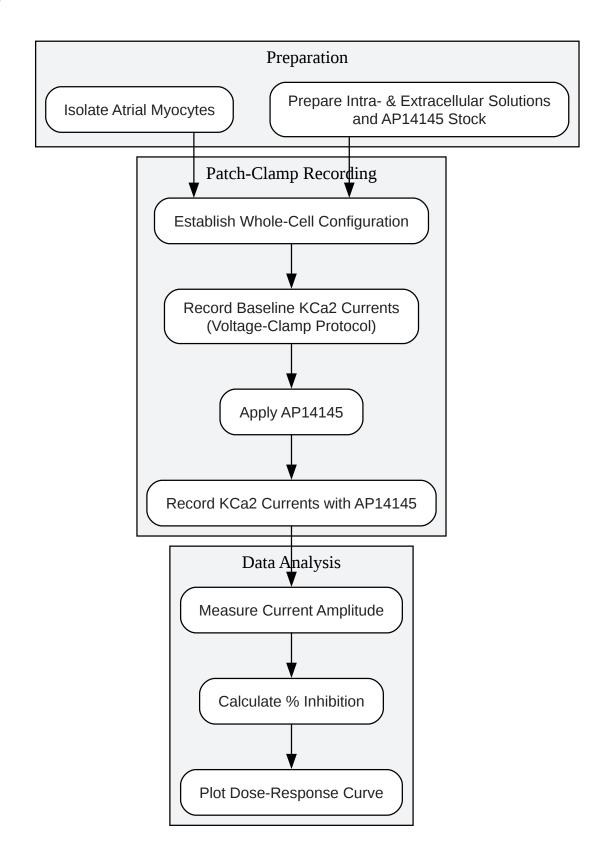
Signaling Pathway:



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• Experimental Workflow:



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Whole-Cell Patch-Clamp Experimental Workflow

Methodology:

 Cell Preparation: Isolate single atrial myocytes from the species of interest (e.g., rat, mouse, or human atrial tissue) using established enzymatic digestion protocols.

• Solutions:

- External Solution (in mM): 140 NaCl, 5.4 KCl, 1.8 CaCl2, 1 MgCl2, 10 HEPES, 10 Glucose (pH 7.4 with NaOH).
- Internal (Pipette) Solution (in mM): 140 KCl, 1 MgCl2, 10 EGTA, 10 HEPES, 5 Mg-ATP (pH 7.2 with KOH). Adjust free Ca2+ to a concentration that activates KCa2 channels (e.g., 300-700 nM).

• Recording:

- Use a patch-clamp amplifier and data acquisition system.
- Establish a whole-cell configuration on a single, healthy atrial myocyte.
- Hold the membrane potential at -80 mV.
- Apply a voltage-clamp protocol to elicit KCa2 currents. A typical protocol involves a step to a depolarized potential (e.g., 0 mV or +20 mV) for 200-400 ms.

Drug Application:

- Record baseline KCa2 currents in the external solution.
- Perfuse the cell with the external solution containing the desired concentration of AP14145 hydrochloride (e.g., 0.1 - 10 µM).

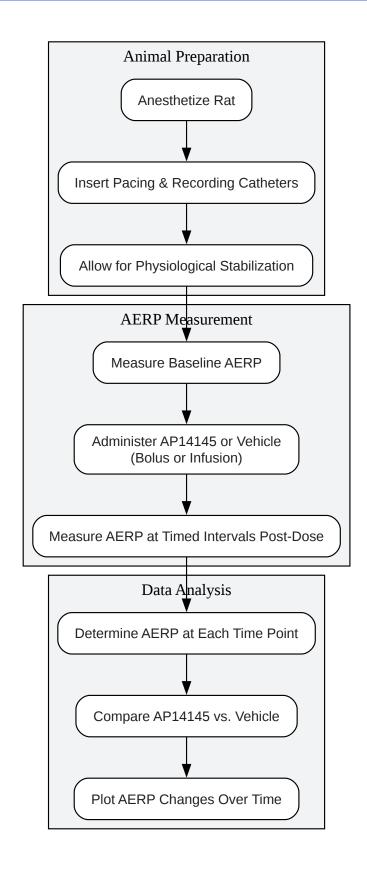


- Allow the drug to equilibrate for 2-5 minutes.
- Record KCa2 currents in the presence of AP14145.
- o Data Analysis:
 - Measure the peak or steady-state outward current amplitude before and after drug application.
 - Calculate the percentage of current inhibition for each concentration of AP14145.
 - Construct a dose-response curve to determine the IC50 value.
- 2. Measurement of Atrial Effective Refractory Period (AERP) in Anesthetized Rats

This protocol describes the in vivo measurement of AERP in anesthetized rats to assess the electrophysiological effects of AP14145.

• Experimental Workflow:





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In Vivo AERP Measurement Workflow



• Methodology:

- Animal Preparation:
 - Use adult male Sprague-Dawley rats (250-350g).
 - Anesthetize the rat with an appropriate anesthetic (e.g., isoflurane or a combination of ketamine/xylazine).
 - Maintain body temperature at 37°C using a heating pad.
 - Insert a catheter into the jugular vein for drug administration.
 - Introduce a multipolar electrophysiology catheter into the esophagus or directly into the right atrium via the jugular vein for pacing and recording.
- Electrophysiological Protocol:
 - Record a baseline electrocardiogram (ECG).
 - To measure AERP, deliver a train of 8 stimuli (S1) at a fixed cycle length (e.g., 150 ms), followed by a premature stimulus (S2).
 - Start with a long S1-S2 interval and progressively decrease the S2 interval in 2-5 ms steps until the S2 stimulus fails to elicit a QRS complex.
 - The AERP is defined as the longest S1-S2 interval that fails to produce a conducted atrial beat.
- Drug Administration:
 - Administer a bolus injection of AP14145 hydrochloride (e.g., 2.5 or 5.0 mg/kg) or the vehicle via the jugular vein catheter.[3]



- Alternatively, a constant infusion can be used (e.g., 40 mg/kg/h).[3]
- o Post-Dose Measurement:
 - Measure the AERP at multiple time points after drug administration (e.g., 1, 5, 10, 15, and 30 minutes) to evaluate the onset and duration of the effect.
- o Data Analysis:
 - Calculate the change in AERP from baseline at each time point for both the AP14145-treated and vehicle control groups.
 - Use appropriate statistical tests (e.g., t-test or ANOVA) to determine the significance of the observed changes.

Concluding Remarks

AP14145 hydrochloride is a valuable pharmacological tool for investigating the role of KCa2 channels in cardiac electrophysiology and arrhythmogenesis. The protocols provided herein offer a framework for the preparation and application of this compound in both in vitro and in vivo settings. Adherence to these detailed methodologies will facilitate the generation of high-quality, reproducible data, thereby advancing our understanding of atrial fibrillation and the development of novel therapeutic strategies.

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